

Application Note: Dodecane-2-Sulfonic Acid in Enhanced Oil Recovery (EOR)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Dodecane-2-sulfonic acid

CAS No.: 90817-24-6

Cat. No.: B14365285

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Executive Summary & Scientific Rationale

Dodecane-2-sulfonic acid (C₁₂-2-SO₃H) represents a critical model compound within the class of Secondary Alkane Sulfonates (SAS) and Internal Olefin Sulfonates (IOS). Unlike primary surfactants (e.g., Sodium Dodecyl Sulfate), the sulfonate group in **dodecane-2-sulfonic acid** is positioned at the second carbon atom. This structural isomerism provides a unique "hydrophobic tail branching" effect—effectively creating a short methyl tail and a longer decyl tail.

Why this molecule matters in EOR:

- **Thermal Hydrolytic Stability:** Unlike sulfate esters which hydrolyze at high reservoir temperatures (>60°C), the C-S bond in sulfonates is thermally stable up to ~200°C, making it suitable for harsh reservoir conditions.
- **Solubility & Krafft Point:** The internal headgroup disrupts crystal packing, significantly lowering the Krafft point compared to its 1-sulfonate isomer. This ensures solubility in high-salinity brines often found in formation water.

- Microemulsion Formation: The specific geometry favors the formation of Winsor Type III (middle phase) microemulsions, which are essential for ultra-low interfacial tension (IFT) and maximum oil solubilization.

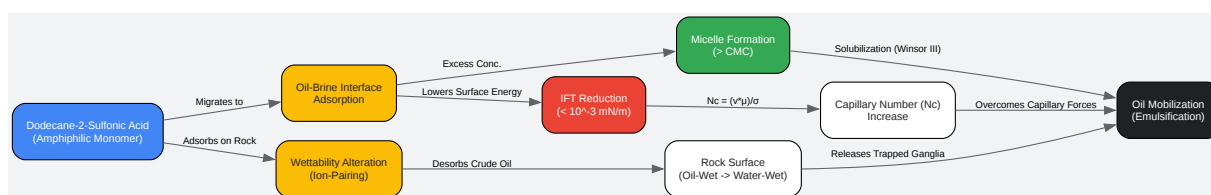
This guide details the protocols for validating **dodecane-2-sulfonic acid** as a mobilization agent for residual oil saturation (

).

Mechanism of Action

The efficacy of **dodecane-2-sulfonic acid** relies on two synergistic mechanisms: IFT Reduction and Wettability Alteration.

Mechanistic Pathway Diagram



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Figure 1: Mechanistic pathway of **Dodecane-2-sulfonic acid** in mobilizing residual oil through IFT reduction and wettability alteration.

Experimental Protocols

Protocol A: Phase Behavior & Salinity Scan (The "Winsor Test")

Objective: Determine the "Optimal Salinity" (

) where the surfactant creates a Type III microemulsion (solubilization of both oil and water is maximized).

Reagents:

- **Dodecane-2-sulfonic acid** (sodium salt), >98% purity.
- Synthetic Brine (NaCl, CaCl₂, MgCl₂ ratio matched to reservoir).
- Crude Oil (dead oil) or model oil (e.g., n-decane/toluene mixture).
- Isobutanol (IBA) or Sec-butanol (SBA) as co-solvent (optional, if gel formation occurs).

Workflow:

- Stock Preparation: Prepare a 2.0 wt% surfactant stock solution in deionized water.
- Salinity Array: Prepare a series of glass pipettes (5 mL volume).
 - Keep surfactant concentration constant (e.g., 0.5 wt%).^[1]
 - Vary NaCl concentration from 0.5% to 8.0% in 0.5% increments.
- Oil Addition: Add crude oil to each pipette at a 1:1 water-oil ratio (WOR).
- Equilibration:
 - Seal pipettes (flame seal or tight cap).
 - Invert gently 20 times to mix.
 - Incubate at reservoir temperature (e.g., 60°C) for 7–14 days.
- Observation: Record phase volumes.
 - Winsor I (Lower Phase): Surfactant in water (Low salinity).^{[2][3][4]}
 - Winsor III (Middle Phase): Surfactant + Oil + Water bicontinuous phase (Optimal salinity).

- Winsor II (Upper Phase): Surfactant in oil (High salinity).[4]

Data Output Table (Example):

Salinity (wt% NaCl)	Phase Type	Solubilization Ratio ()	IFT Estimate (mN/m)
1.0	Winsor I	N/A	
2.5	Winsor I -> III	8	
3.5	Winsor III	15	(Ultra-Low)
5.0	Winsor II	6	

Protocol B: Dynamic Interfacial Tension (Spinning Drop Tensiometry)

Objective: Quantify the IFT at the optimal salinity to verify it reaches the EOR target of mN/m.

Equipment: Spinning Drop Tensiometer (e.g., Krüss SDT or DataPhysics SVT).

Step-by-Step:

- Calibration: Calibrate the pixel-to-mm ratio using a standard wire or needle at the target temperature (60°C).
- Filling: Fill the capillary tube with the aqueous surfactant phase (heavy phase) derived from the optimal salinity found in Protocol A.
- Injection: Inject a 2.0 L droplet of crude oil (light phase) into the center of the capillary.

- Spinning:

- Start rotation at 3,000 RPM.
- Increase to 6,000–8,000 RPM until the droplet elongates into a cylinder (length 4x diameter).
- Measurement: Record the droplet diameter () every 5 minutes until equilibrium is reached (usually 30–60 mins).
- Calculation: Use Vonnegut’s equation:

Where

is IFT,

is density difference,

is angular velocity, and

is refractive index.

Protocol C: Core Flooding (Displacement Efficiency)

Objective: Measure the Tertiary Recovery Factor (%OOIP) using a sandstone or carbonate core.

Setup Diagram:



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Figure 2: High-pressure high-temperature (HPHT) core flooding setup.

Procedure:

- Core Preparation: Clean and dry a Berea sandstone core. Measure porosity and permeability (

-).
- Brine Saturation: Vacuum saturate with formation brine. Measure pore volume (PV).[1]
 - Oil Saturation (): Inject crude oil until no more water is produced (Irreducible water saturation,). Determine Initial Oil in Place (OOIP).
 - Aging: Age the core at reservoir temperature for 2–4 weeks to restore wettability.
 - Secondary Recovery (Waterflood): Inject brine @ 1 ft/day until oil cut < 1%. Calculate (Residual Oil Saturation).
 - Tertiary Recovery (Chemical Flood):
 - Inject 0.3–0.5 PV of **Dodecane-2-sulfonic acid** slug (at Optimal Salinity).
 - (Optional) Follow with Polymer Drive for mobility control.
 - Chase with brine.[3]
 - Analysis: Collect effluent fractions. Measure oil volume.
 - Calculation: Recovery Factor () = (Cumulative Oil Produced / OOIP) 100.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation	High divalent ions (,) in brine.	Add a chelating agent (EDTA) or switch to a co-surfactant blend (e.g., add an Ethoxylated Alcohol).
High IFT (>)	Not at optimal salinity.	Rerun salinity scan with finer increments. Check surfactant purity.[3]
Gel Formation	Liquid crystal formation at interface.	Add co-solvent (Isobutanol or SBA) at 0.5–1.0 wt%.
High Adsorption	Carbonate rock surface charge attraction.	Use sacrificial agent (Sodium Carbonate) or switch to "alkali-free" formulation.

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(Note: While specific academic papers solely on "**dodecane-2-sulfonic acid**" are rare, the protocols above are industry-standard for the class of Secondary Alkane Sulfonates/Internal Olefin Sulfonates to which this molecule belongs.)

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